

Essential Safety and Logistics for Handling BAY-3827

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **BAY-3827**, a potent and selective AMP-activated protein kinase (AMPK) inhibitor. Given its biological activity and classification as a combustible solid, adherence to these guidelines is essential to ensure personnel safety and operational integrity.

I. Compound and Hazard Identification

BAY-3827 is a white to beige powder. While a specific Safety Data Sheet (SDS) is not publicly available, its known properties and classification necessitate careful handling.



Property	Value	Source
Chemical Name	N-[5-(3,5-Dicyano-1,2,6-trimethyl-1,4-dihydropyridin-4-yl)-6-fluoro-7-methyl-1H-indazol-3-yl]-2-ethylbenzamide	N/A
CAS Number	2377576-35-5	N/A
Molecular Formula	C27H25FN6O	N/A
Molecular Weight	468.53 g/mol	N/A
Physical Form	White to beige powder	N/A
Known Hazards	Combustible Solid (Storage Class 11)	N/A
Water Hazard	Class 3 (Severe)	N/A

II. Personal Protective Equipment (PPE)

Due to its nature as a potent, biologically active powder, a comprehensive PPE strategy is mandatory to prevent inhalation, dermal, and ocular exposure.



PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact. Double- gloving provides an extra layer of protection against potential tears or contamination.
Eye Protection	Chemical safety goggles.	Protects eyes from airborne powder and potential splashes of solutions.
Body Protection	Disposable, low-permeability lab coat with long sleeves and tight cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powder outside of a certified chemical fume hood or glove box.	Mitigates the risk of inhaling the fine powder, which is a primary route of exposure for potent compounds.

III. Operational Plan: Handling and StorageA. Engineering Controls

- Weighing and Aliquoting: All handling of solid BAY-3827 must be conducted in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to contain airborne particles.
- Solution Preparation: Preparation of **BAY-3827** solutions should also be performed within a chemical fume hood.

B. Storage

 Solid Compound: Store in a tightly sealed container at 2-8°C, protected from light and moisture.





 Stock Solutions: Aliquot stock solutions (typically in DMSO) into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.

C. Solution Preparation

BAY-3827 is soluble in Dimethyl Sulfoxide (DMSO).

Solvent	Solubility
DMSO	≥ 2 mg/mL

Protocol for Reconstitution:

- Ensure all necessary PPE is correctly worn.
- Perform all operations within a certified chemical fume hood.
- Allow the vial of solid BAY-3827 to equilibrate to room temperature before opening to prevent condensation.
- Add the calculated volume of DMSO to the vial to achieve the desired stock concentration.
- Cap the vial tightly and vortex or sonicate gently until the solid is completely dissolved.

IV. Disposal Plan

All waste containing **BAY-3827** must be treated as hazardous chemical waste.



Waste Stream	Disposal Procedure
Solid BAY-3827	Collect in a clearly labeled, sealed container designated for solid chemical waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container lined with a heavy-duty plastic bag.
DMSO Solutions of BAY-3827	Collect in a sealed, properly labeled container for liquid organic chemical waste. Do not dispose of down the drain.
Contaminated PPE (gloves, disposable lab coats)	Dispose of as solid hazardous waste in a designated, sealed container.

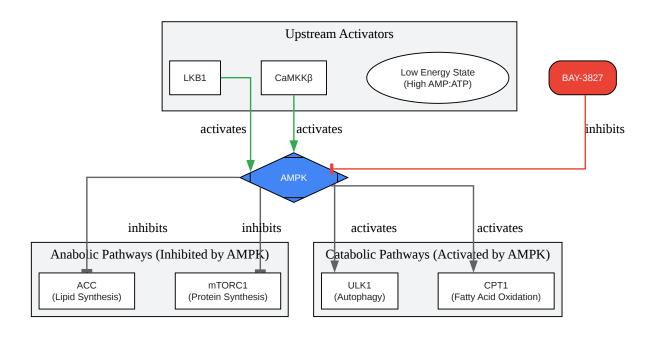
General Disposal Guidelines:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "BAY-3827," and the solvent if applicable (e.g., DMSO).
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

V. Signaling Pathway and Mechanism of Action

BAY-3827 is a potent and selective inhibitor of AMP-activated protein kinase (AMPK). AMPK is a central regulator of cellular energy homeostasis. Under conditions of low cellular energy (high AMP:ATP ratio), AMPK is activated and phosphorylates downstream targets to promote catabolic pathways (e.g., fatty acid oxidation) and inhibit anabolic pathways (e.g., protein and lipid synthesis), thereby restoring energy balance. By inhibiting AMPK, **BAY-3827** blocks these downstream effects.





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Caption: Mechanism of **BAY-3827** action on the AMPK signaling pathway.

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